

# A Comprehensive Guide to 1,2-Diphenyl-1-ethanone oxime: Nomenclature and Identification

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2-Diphenyl-1-ethanone oxime

Cat. No.: B1330263

[Get Quote](#)

For researchers, scientists, and professionals in drug development, precise identification of chemical compounds is paramount. This document provides a detailed overview of the nomenclature and key identifiers for **1,2-Diphenyl-1-ethanone oxime**.

## IUPAC Name

The formal International Union of Pure and Applied Chemistry (IUPAC) name for **1,2-Diphenyl-1-ethanone oxime** is N-(1,2-diphenylethylidene)hydroxylamine[1][2].

## Chemical Structure and Properties

**1,2-Diphenyl-1-ethanone oxime** is an organic compound characterized by an oxime functional group attached to a 1,2-diphenylethanone backbone.[1] The presence of two phenyl groups is a key structural feature.[1]

A summary of its key identifiers and properties is presented below:

Identifier	Value
Molecular Formula	C <sub>14</sub> H <sub>13</sub> NO[1][2]
Molecular Weight	211.26 g/mol [1][2]
CAS Number	952-06-7[1][2][3]

## Synonyms

This compound is known by a variety of synonyms in scientific literature and chemical databases. Understanding these alternative names is crucial for comprehensive literature searches and material sourcing.

Common Synonyms:

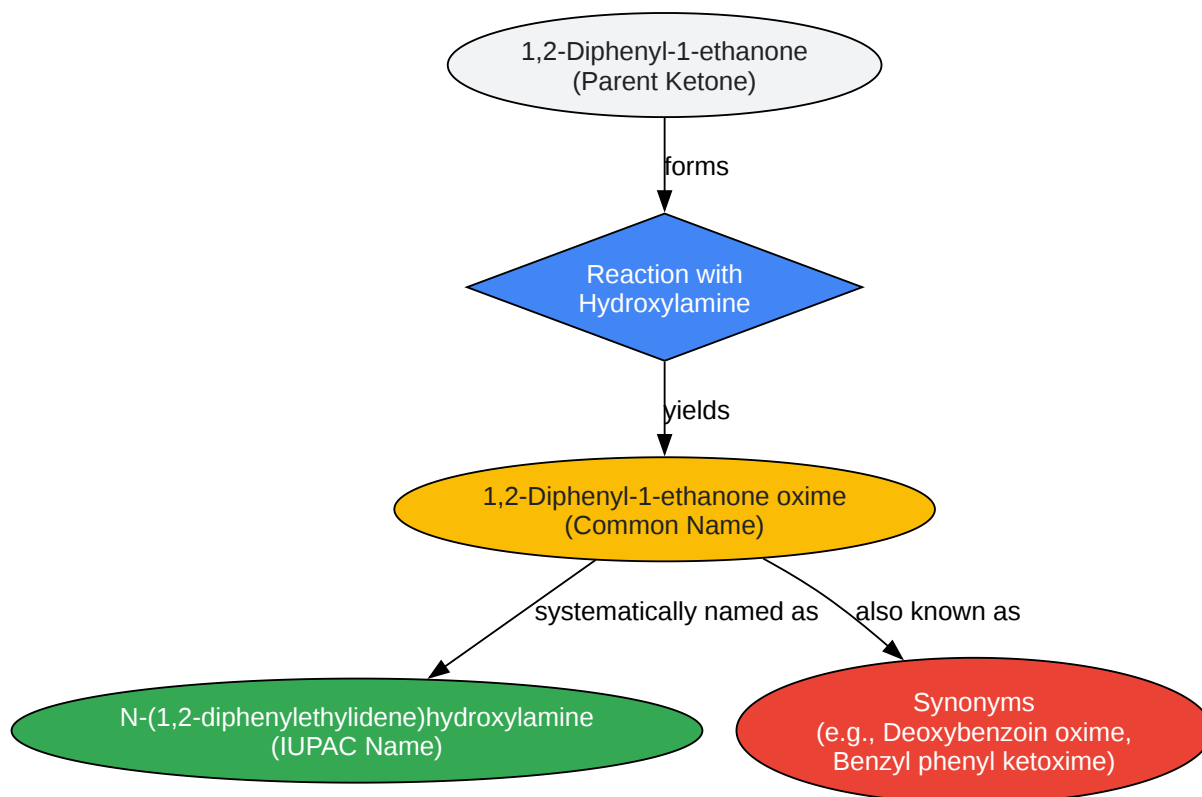
- Deoxybenzoin oxime[2][3][4][5]
- Benzyl phenyl ketoxime[2][3][5][6]
- 2-Phenylacetophenone oxime[2][3][5][6]
- 1,2-Diphenylethanone oxime[2][3][5]
- (1E)-1,2-Diphenylethanone Oxime[3]
- (E)-2-Phenylacetophenone Oxime[3]
- $\alpha$ -Phenylacetophenone oxime[3][6]

Other Identifiers:

- NSC 135001[2][3][6]
- NSC 36666[2][3][6]
- Parecoxib Impurity 2[3][6]

## Logical Relationship of Nomenclature

The relationship between the common name, the IUPAC name, and other synonyms is based on different nomenclature systems (common, systematic) and historical naming conventions. The logical flow from the base chemical structure to its various names can be visualized as follows:



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy 1,2-Diphenyl-1-ethanone oxime | 952-06-7 [smolecule.com]

- 2. 1,2-Diphenyl-1-ethanone oxime | C<sub>14</sub>H<sub>13</sub>NO | CID 235383 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS 952-06-7: Ethanone, 1,2-diphenyl-, oxime | CymitQuimica [cymitquimica.com]
- 4. pschemicals.com [pschemicals.com]
- 5. 1,2-Diphenyl-1-ethanone oxime | CymitQuimica [cymitquimica.com]
- 6. Ethanone, 1,2-diphenyl-, oxime | CAS 952-06-7 | Chemical-Suppliers [chemical-suppliers.eu]
- To cite this document: BenchChem. [A Comprehensive Guide to 1,2-Diphenyl-1-ethanone oxime: Nomenclature and Identification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330263#1-2-diphenyl-1-ethanone-oxime-iupac-name-and-synonyms]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)